

## In-Depth Technical Guide to Ethynyl Estradiol-13C2

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For Researchers, Scientists, and Drug Development Professionals

## **Core Summary**

This technical guide provides a comprehensive overview of **Ethynyl Estradiol-13C2**, a stable isotope-labeled version of the synthetic estrogen, Ethinyl Estradiol. This document details its chemical identity, and analytical methodologies, and provides a theoretical framework for its synthesis. **Ethynyl Estradiol-13C2** is a critical tool in pharmaceutical research, particularly in pharmacokinetic and metabolic studies, where it serves as an internal standard for quantitative analysis by mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

## **Chemical Identity and Structure**

**Ethynyl Estradiol-13C2** is chemically known as  $(8R,9S,13S,14S,17S)-17-(1,2^{-13}C_2)$  ethynyl-13-methyl-7,8,9,11,12,14,15,16-octahydro-6H-cyclopenta[a]phenanthrene-3,17-diol. The two carbon atoms of the ethynyl group at the C17 $\alpha$  position are replaced with the carbon-13 isotope.

**Chemical Structure:** 

Caption: Chemical structure of **Ethynyl Estradiol-13C2**.



Identifier	Value
CAS Number	2483735-63-1[1][2]
Molecular Formula	<sup>13</sup> C <sub>2</sub> C <sub>18</sub> H <sub>24</sub> O <sub>2</sub> [1]
Molecular Weight	298.39 g/mol [1]
Synonyms	$17\alpha$ -Ethynylestradiol-13C2, (17 $\alpha$ )-19-Norpregna-1,3,5(10)-trien-20-yne-3,17-diol-13C2

**Physicochemical and Analytical Data** 

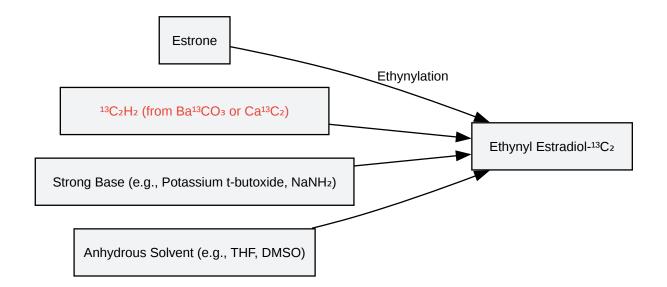
Property	Value	Source
Appearance	Off-white to light yellow solid	[1]
Purity (HPLC)	≥98.6%	[1]
Isotopic Enrichment	≥99%	[1]

# Experimental Protocols Synthesis of Ethynyl Estradiol-13C2 (Theoretical Protocol)

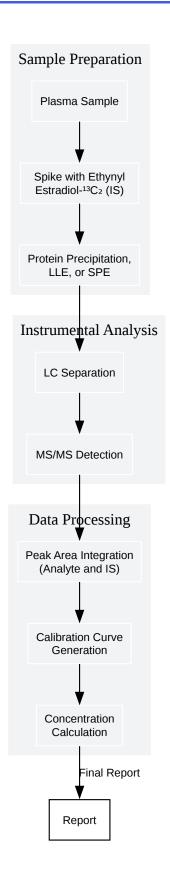
A detailed, experimentally verified protocol for the synthesis of **Ethynyl Estradiol-13C2** is not readily available in the public domain. However, based on established methods for the synthesis of unlabeled ethinyl estradiol and general strategies for isotopic labeling, a feasible synthetic route is proposed. The key step is the ethynylation of estrone with a <sup>13</sup>C-labeled acetylene source.

Reaction Scheme:









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### References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Ethynyl Estradiol-13C2 | CAS 2483735-63-1 | LGC Standards [lgcstandards.com]
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   BenchChem, [2025]. [Online PDF]. Available at:
   [https://www.benchchem.com/product/b12428364#ethynyl-estradiol-13c2-cas-number-and-structure]

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